

Application Notes and Protocols for Assessing Retinol Palmitate Skin Penetration

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Compound of Interest

Compound Name: Retinol Palmitate

Cat. No.: B000602

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These application notes provide a detailed overview of established methodologies for assessing the skin penetration of **retinol palmitate**. The protocols outlined below are intended to serve as a guide for designing and executing robust in vitro and in vivo studies to evaluate the dermal absorption, distribution, and bioavailability of this widely used active ingredient.

Introduction

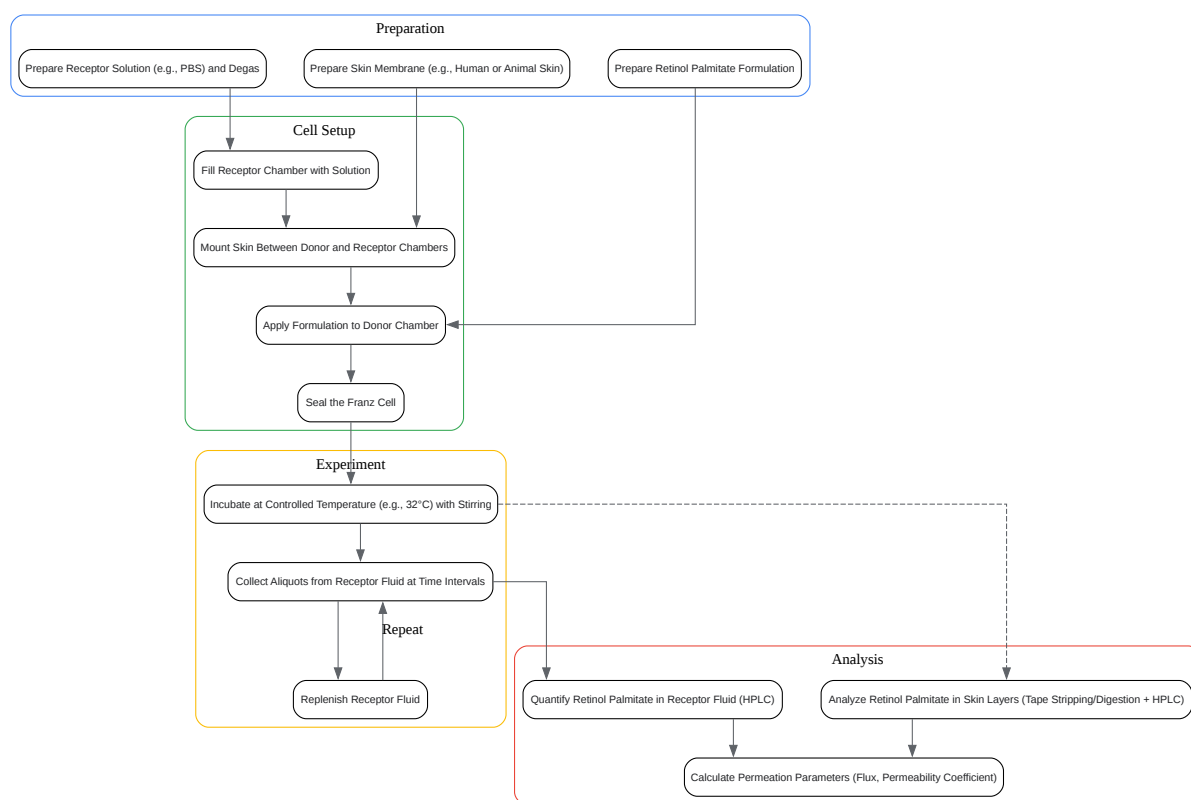
Retinol palmitate, a synthetic ester of retinol (Vitamin A) and palmitic acid, is a common ingredient in cosmetic and pharmaceutical formulations due to its anti-aging and skin-renewing properties.[1] Upon topical application, it is designed to penetrate the stratum corneum and subsequently be converted by cutaneous enzymes into retinol and then to its active form, retinoic acid.[2] Understanding the extent and depth of **retinol palmitate** penetration is crucial for optimizing formulation strategies, ensuring efficacy, and assessing potential systemic exposure.

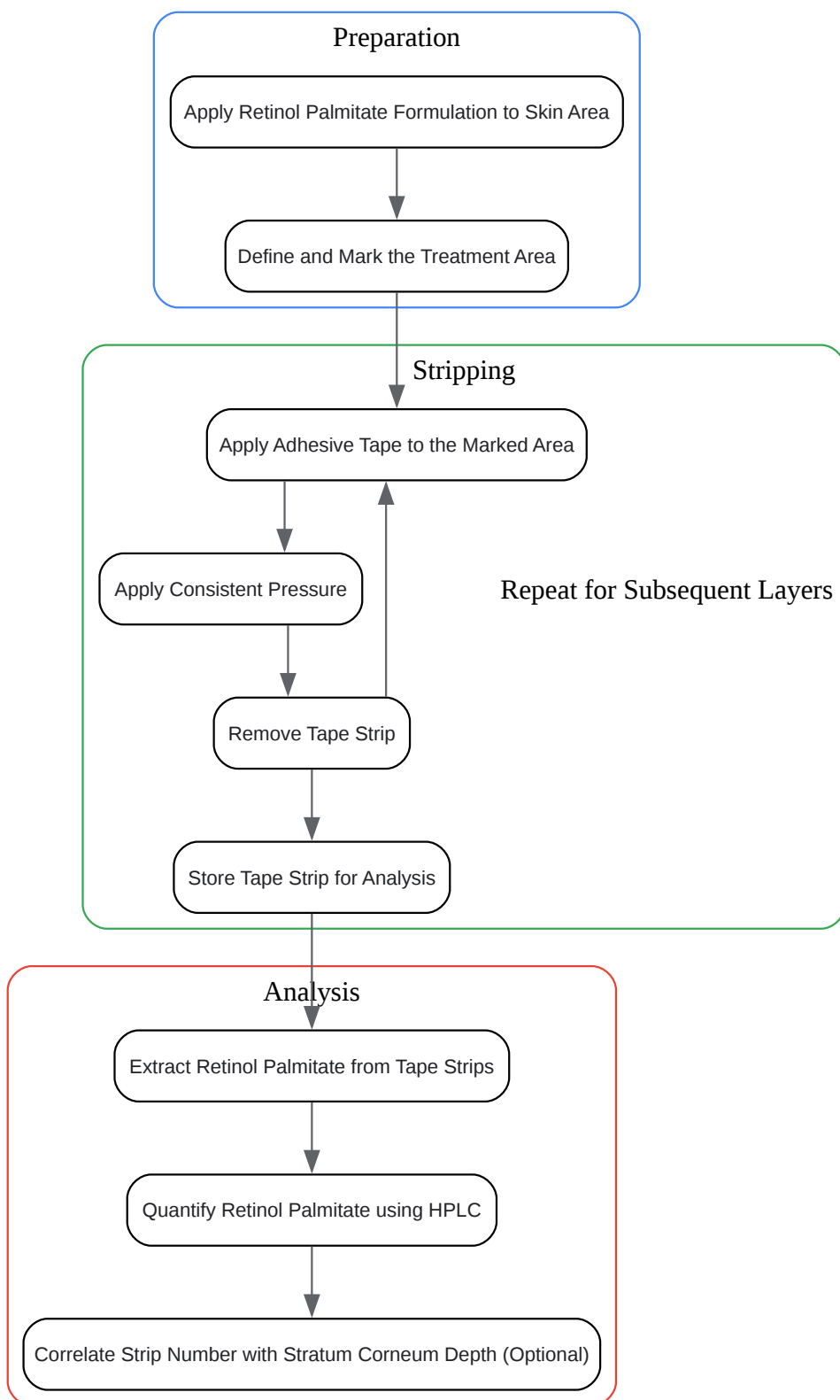
This document outlines key experimental techniques for quantifying **retinol palmitate** in various skin layers and visualizing its distribution.

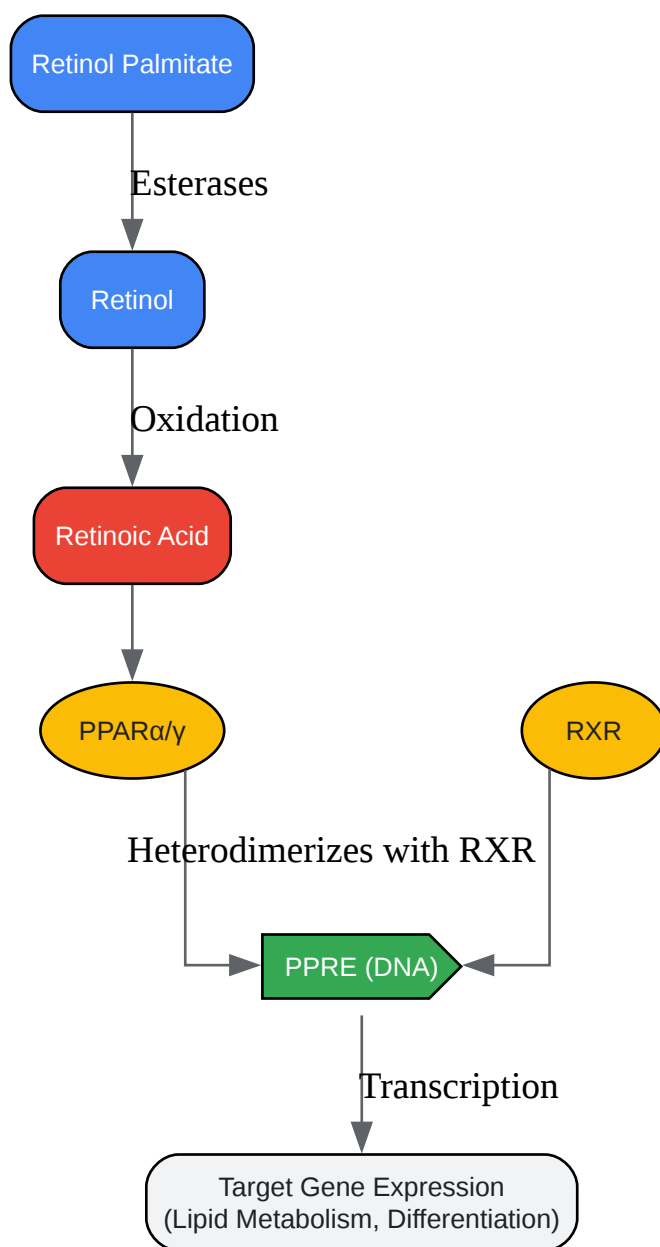
In Vitro Skin Penetration Assessment: Franz Diffusion Cell Assay

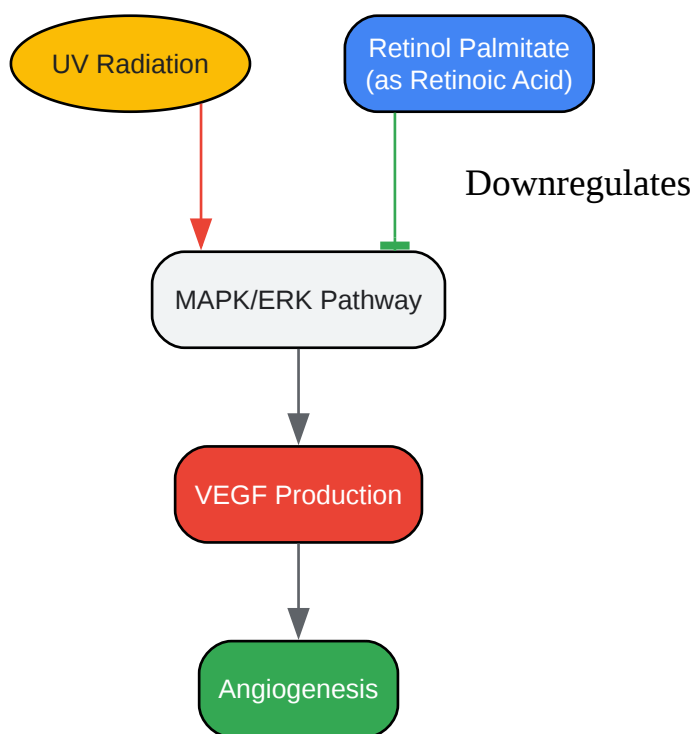
The Franz diffusion cell assay is a widely accepted in vitro method for assessing the percutaneous absorption of chemical substances.[3] It simulates the passive diffusion of a compound from a topical formulation through the skin into the systemic circulation.

Experimental Workflow: Franz Diffusion Cell Assay









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References

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